

Application Notes and Protocols for Cell-Based Assays Using Aplaviroc

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Compound of Interest

Compound Name: *Aplaviroc*
CAS No.: 461023-63-2; 461443-59-4
Cat. No.: B15606186

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Introduction

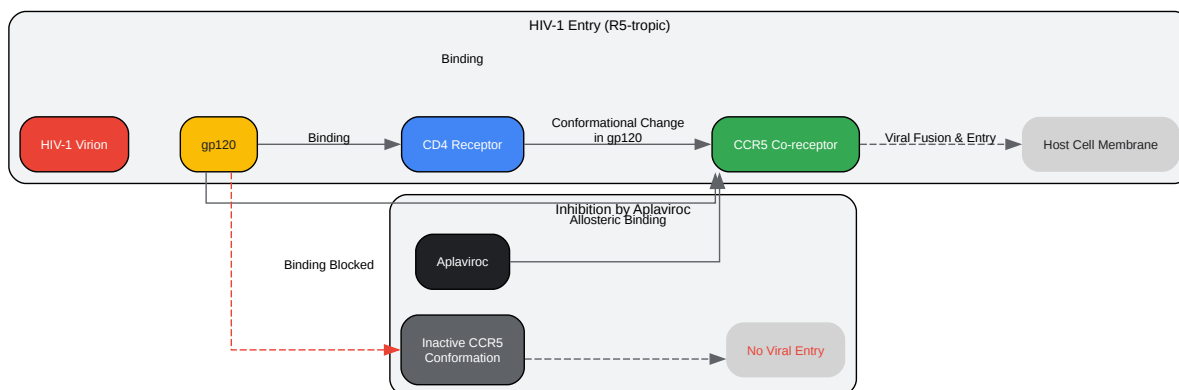
Aplaviroc (formerly known as GW-873140 or AK602) is a potent and specific small-molecule antagonist of the C-C chemokine receptor type 5 (CCR5).[1][2] CCR5 is a critical co-receptor for the entry of R5-tropic strains of Human Immunodeficiency Virus Type 1 (HIV-1) into host cells.[3] **Aplaviroc** functions as a noncompetitive allosteric antagonist, binding to a hydrophobic pocket within the transmembrane helices of the CCR5 receptor.[2][4] This binding event induces a conformational change in the receptor, which in turn prevents the interaction between the viral envelope glycoprotein gp120 and CCR5, thereby inhibiting viral entry and subsequent replication.[1][4]

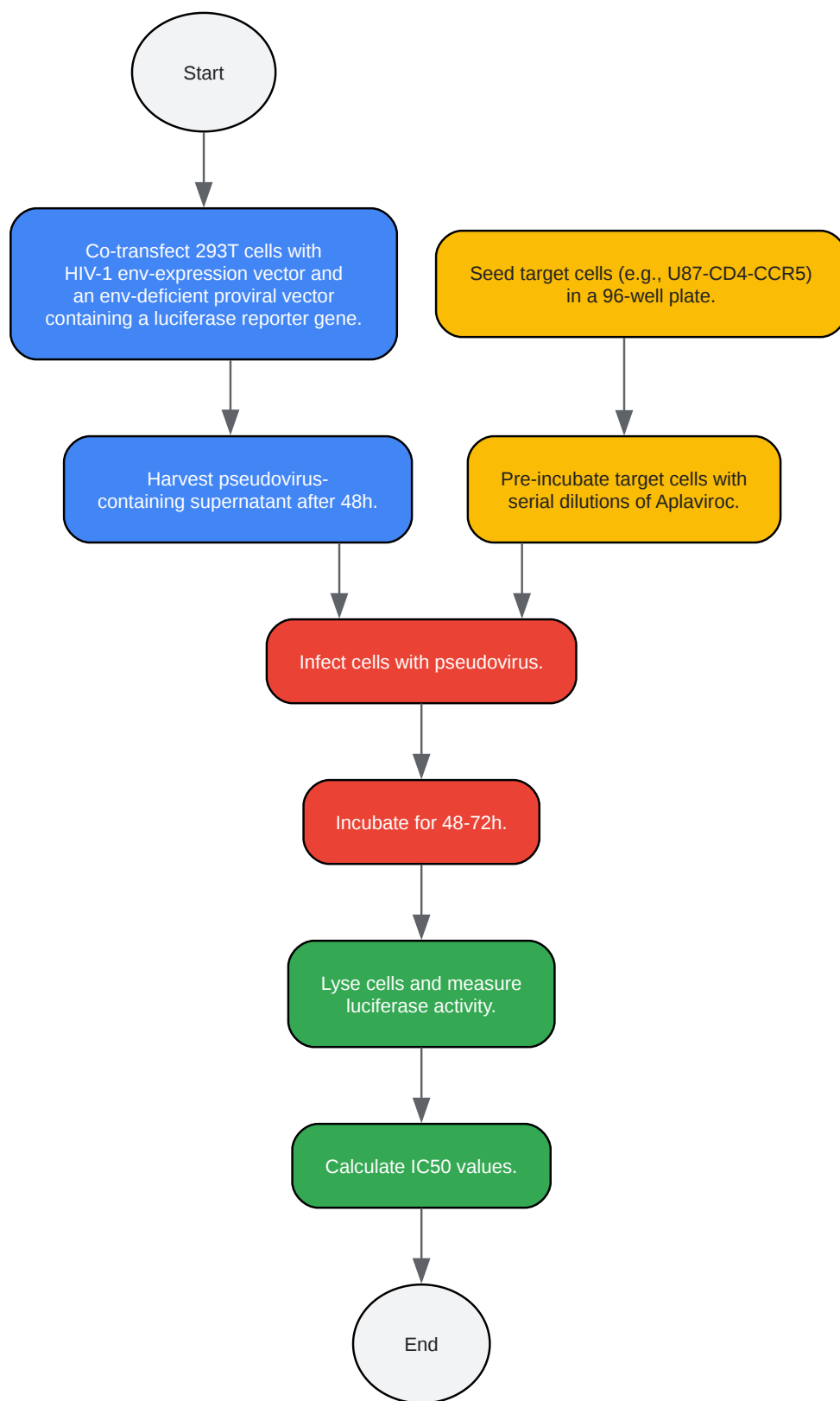
Despite demonstrating subnanomolar to nanomolar potency against a broad range of R5-tropic HIV-1 isolates in vitro, the clinical development of **Aplaviroc** was discontinued due to concerns of hepatotoxicity.[1][5][6] Nevertheless, **Aplaviroc** remains a valuable research tool for studying CCR5 biology, HIV-1 entry mechanisms, and for the evaluation of other CCR5 antagonists.

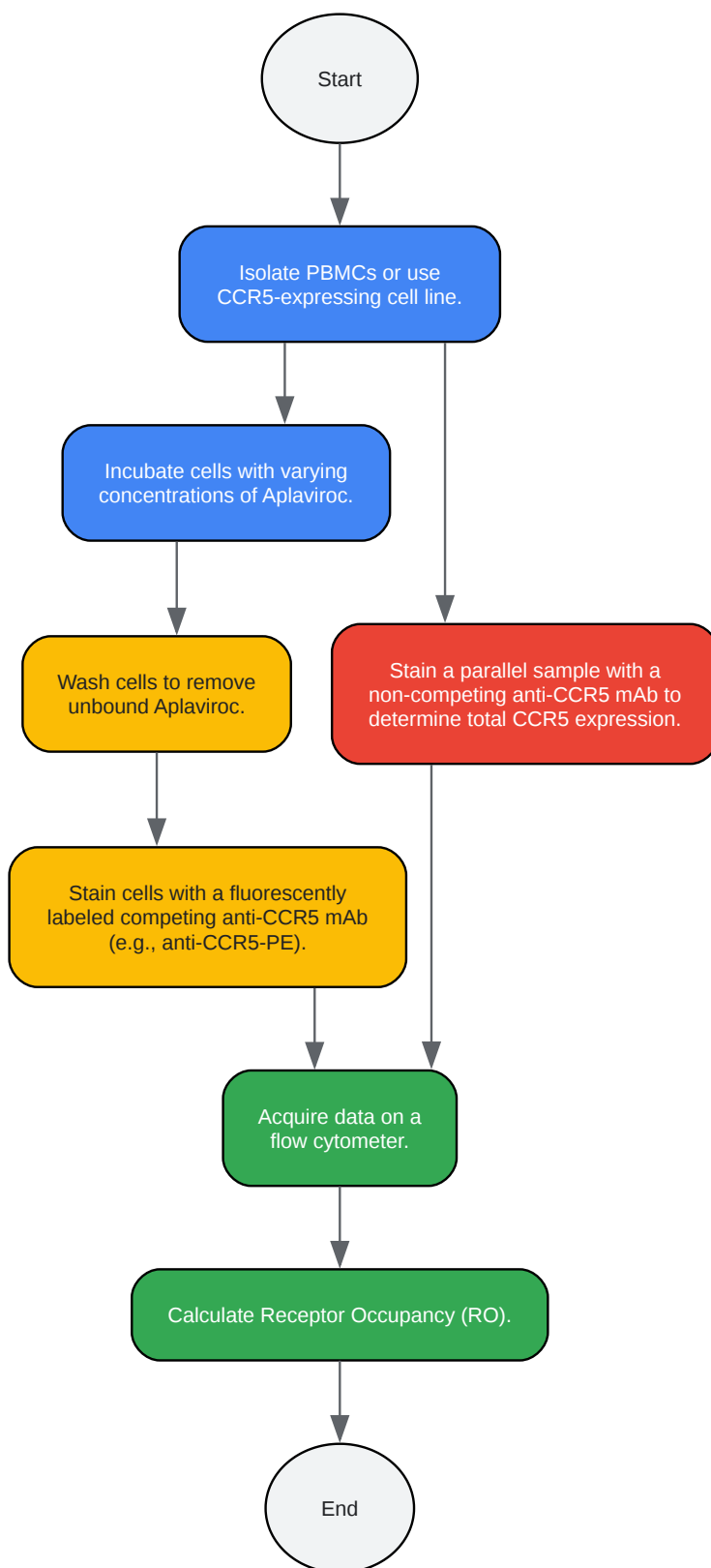
These application notes provide detailed protocols for key cell-based assays to characterize the activity of **Aplaviroc** and other CCR5 antagonists.

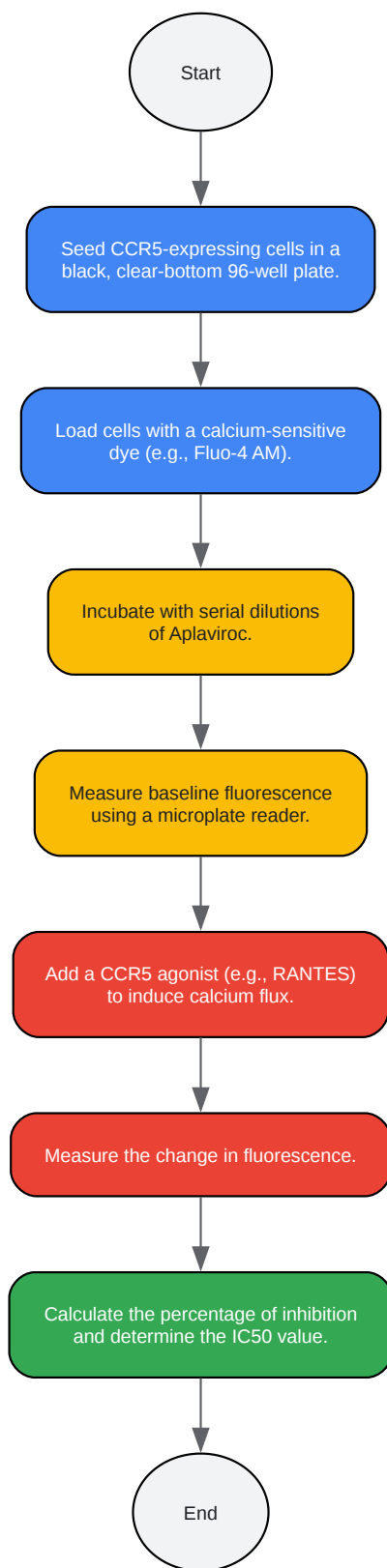
Mechanism of Action: CCR5 Antagonism

The primary mechanism of **Aplaviroc** involves blocking the interaction between the HIV-1 envelope protein gp120 and the host cell co-receptor CCR5. This action is crucial in preventing the fusion of the viral and cellular membranes, a necessary step for the virus to enter and infect the cell.









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